Technical Guide: Malonyl-L-carnitine-13C3

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Compound of Interest

Compound Name:	*Malonyl-L-carnitine-13C3*
Cat. No.:	*B1156935*

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Application in Metabolic Profiling and Quantification of Malonic Acidemia Biomarkers

Executive Summary

Malonyl-L-carnitine-13C3 is a stable isotope-labeled analog of Malonyl-L-carnitine (C3DC), utilized primarily as an Internal Standard (IS) in quantitative liquid chromatography-tandem mass spectrometry (LC-MS/MS).

In the context of drug development and clinical diagnostics, this molecule serves as the critical reference point for identifying Malonic Acidemia (Malonyl-CoA Decarboxylase Deficiency). Its 13C3-labeling offers superior analytical precision compared to deuterated (d3) analogs by eliminating deuterium isotope effects, ensuring perfect chromatographic co-elution with the endogenous analyte. This guide details its physicochemical properties, biological context, and a validated workflow for its use in bioanalysis.

Chemical & Physical Characterization[1][2][3]

Molecular Identity

Malonyl-L-carnitine represents the esterification of the carnitine hydroxyl group with malonic acid. The "13C3" designation indicates that the three carbons of the malonyl moiety (or

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potentially the carnitine backbone, depending on custom synthesis, but typically the malonyl chain for metabolic tracking) are replaced with the Carbon-13 stable isotope.

Property	Specification
Compound Name	Malonyl-L-carnitine-13C3
Analyte Target	Malonylcarnitine (C3DC)
Chemical Formula	$C7^{13}C3H17NO6$ (assuming malonyl labeling)
Unlabeled CAS	910825-21-7 (Reference for parent compound)
Mass Shift	+3.01 Da relative to unlabeled C3DC
Solubility	Highly soluble in water and methanol; insoluble in non-polar organic solvents.
Stability	Labile ester bond; susceptible to hydrolysis at pH > 7.0 or prolonged storage in aqueous solution.

The "13C" Advantage (Expert Insight)

While deuterated standards (e.g., d3-methyl-carnitine) are common, 13C-labeled standards are superior for high-precision pharmacokinetics.

- Chromatographic Integrity: Deuterium atoms can slightly alter the lipophilicity of a molecule, causing the IS to elute at a slightly different retention time than the analyte (the "Deuterium Isotope Effect"). This can lead to ionization differences if matrix suppression zones shift.
- Co-elution: 13C-labeled Malonyl-L-carnitine behaves identically to the endogenous molecule in the LC column, ensuring it experiences the exact same matrix effects and ionization efficiency.

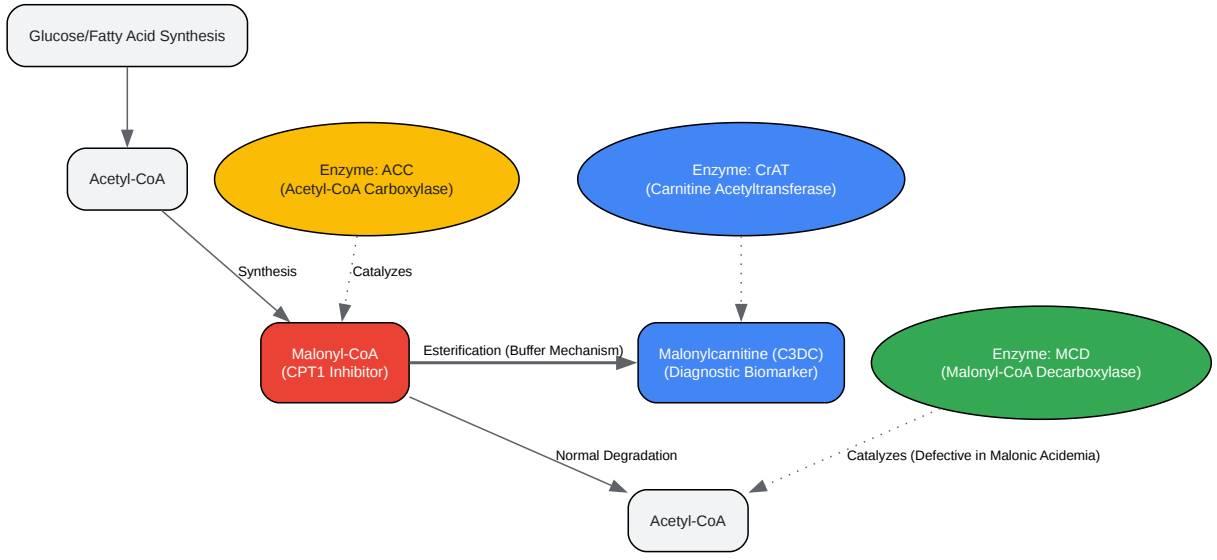
Biological Context: The CPT1 Axis

To understand the utility of **Malonyl-L-carnitine-13C3**, one must understand the biology it measures. Malonyl-CoA is the primary physiological inhibitor of Carnitine Palmitoyltransferase 1 (CPT1), the rate-limiting enzyme for fatty acid oxidation (FAO).

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- Physiological State: When energy is abundant, Malonyl-CoA levels rise, inhibiting CPT1 and preventing fatty acids from entering the mitochondria (stopping futile cycling).[1]
- Pathological State (Malonic Acidemia): A deficiency in Malonyl-CoA Decarboxylase (MCD) prevents the breakdown of Malonyl-CoA. The cell converts the excess toxic Malonyl-CoA into Malonylcarnitine (via Carnitine Acetyltransferase or reverse CPT action) to export it from the mitochondria.
- The Marker: Therefore, elevated plasma Malonylcarnitine (C3DC) is the diagnostic surrogate for intracellular Malonyl-CoA accumulation.

Diagram 1: The Malonylcarnitine Formation Pathway



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Caption: Pathway showing the conversion of Malonyl-CoA to Malonylcarnitine. In Malonic Acidemia, the MCD block forces flux toward Malonylcarnitine accumulation.

Analytical Application: LC-MS/MS Protocol

This section details a self-validating protocol for quantifying Malonylcarnitine in Dried Blood Spots (DBS) or Plasma using **Malonyl-L-carnitine-13C3** as the Internal Standard.

Experimental Design Strategy

- Method Type: Flow Injection Analysis (FIA) or UHPLC-MS/MS.
- Ionization: Electrospray Ionization (ESI) Positive Mode.[2]
- Detection: Multiple Reaction Monitoring (MRM).[2]
- Derivatization: Butylation (common in NBS) or Non-derivatized (clinical research). Note: The protocol below describes the non-derivatized method to preserve the integrity of the labile ester bond.

Reagent Preparation

- Stock Solution: Dissolve 1 mg **Malonyl-L-carnitine-13C3** in 1 mL 50:50 Methanol:Water (1 mg/mL). Store at -20°C.
- Working IS Solution: Dilute Stock to 50 ng/mL in Methanol containing 0.1% Formic Acid.
    - Expert Note: The formic acid is critical. It acidifies the solution, stabilizing the ester bond of the malonylcarnitine which can hydrolyze in neutral/basic methanolic solutions.

Extraction Protocol (Step-by-Step)

- Sample Aliquoting: Punch a 3.2 mm DBS disk or pipette 10 µL plasma into a 96-well plate.
- Internal Standard Addition: Add 100 µL of the Working IS Solution (containing **Malonyl-L-carnitine-13C3**) to the well.
- Extraction: Seal plate and shake at 600 rpm for 30 minutes at room temperature.

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- Why? Methanol precipitates proteins while extracting the polar acylcarnitines.

- Clarification: Centrifuge at 3,000 x g for 5 minutes.

- Injection: Transfer supernatant to a fresh plate. Inject 2-5 µL into the LC-MS/MS.

Mass Spectrometry Parameters (MRM)

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy
Malonylcarnitine (C3DC)	248.1 m/z	85.1 m/z	25 eV
Malonyl-L-carnitine-13C3 (IS)	251.1 m/z	85.1 m/z	25 eV

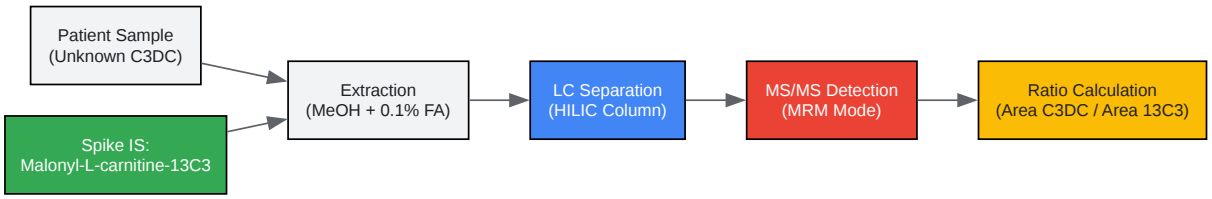
- Q1 Logic: The precursor is the protonated molecule [M+H]+.

  - Unlabeled MW ≈ 247.1 → [M+H]+ = 248.1.

  - 13C3 Labeled MW ≈ 250.1 → [M+H]+ = 251.1.

- Q3 Logic: The 85 m/z fragment is characteristic of the carnitine backbone (+CH2-CH=CH-COOH fragment), which remains unlabeled if the 13C label is on the malonyl chain.

Diagram 2: LC-MS/MS Quantification Workflow



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Caption: Analytical workflow using 13C3-IS for ratiometric quantification, correcting for extraction efficiency and matrix effects.

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Handling & Stability (Critical Control Points)

- pH Sensitivity: Malonylcarnitine is a dicarboxylic acylcarnitine. It is prone to spontaneous hydrolysis and decarboxylation (forming acetylcarnitine) if exposed to alkaline conditions. Always maintain extraction solvents at pH < 4.0.
- Temperature: Store stock solutions at -80°C. Working solutions are stable at 4°C for 24 hours.
- Cross-Talk Check: Before running patient samples, inject a "Blank + IS" sample. Ensure there is no signal in the unlabeled (248.1) channel. If signal appears, the 13C3 standard may contain unlabeled impurities (isotopic impurity), which will bias results high.

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